

# ADB-FUBICA: A Technical Guide for Analytical Reference Standards

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## Compound of Interest

Compound Name: *Adb-fubica*

Cat. No.: *B10774934*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **ADB-FUBICA**, a synthetic cannabinoid, for research, forensic, and drug development applications. The information presented herein is intended to serve as a core resource for the analytical characterization and understanding of this compound.

## Physicochemical and Pharmacological Data

Quantitative data for **ADB-FUBICA** and its closely related analog, ADB-FUBINACA, are summarized below. These values are essential for the preparation of analytical standards and the interpretation of experimental results.

Property	ADB-FUBICA	ADB-FUBINACA	Source
Formal Name	N-[1-(aminocarbonyl)-2,2-dimethylpropyl]-1-[(4-fluorophenyl)methyl]-1H-indole-3-carboxamide	N-[1-(aminocarbonyl)-2,2-dimethylpropyl]-1-[(4-fluorophenyl)methyl]-1H-indazole-3-carboxamide	[1][2]
CAS Number	2748161-90-0	1445583-51-6	[1][2]
Molecular Formula	C22H24FN3O2	C21H23FN4O2	[1][2]
Formula Weight	381.4 g/mol	382.4 g/mol	[1][2]
Purity	≥98%	≥98%	[1][2]
Formulation	A crystalline solid	A neat solid or 1 mg/ml solution in acetonitrile	[1][2]
Solubility (ADB-FUBICA)	DMF: 5 mg/ml, DMSO: 10 mg/ml, DMSO:PBS (pH 7.2) (1:1): 0.5 mg/ml, Ethanol: 2 mg/ml	N/A	[1]
λ <sub>max</sub>	216, 289 nm	302 nm	[1]
CB1 Receptor EC50	2.6 nM	1.2 nM	[3]
CB2 Receptor EC50	3.0 nM	3.5 nM	[1][3]

## Experimental Protocols

Detailed methodologies for the analysis of **ADB-FUBICA** and related synthetic cannabinoids are crucial for obtaining accurate and reproducible data.

## Sample Preparation for Analysis

For gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) analysis of seized materials, a standard protocol involves the extraction

of the analyte from the sample matrix.

- Extraction for GC-MS: 5 mg of the powdered sample is extracted with 5 mL of methanol by ultrasonication for 10 minutes.[4]
- Extraction for LC-MS: The solution prepared for GC-MS is diluted to 1 µg/mL with methanol and filtered through a 0.22 µm centrifugal filter.[4]

## In Vitro Metabolism Studies

Understanding the metabolic fate of **ADB-FUBICA** is critical for identifying appropriate biomarkers of consumption. In vitro metabolism studies are typically conducted using human liver microsomes (HLM) or hepatocytes.

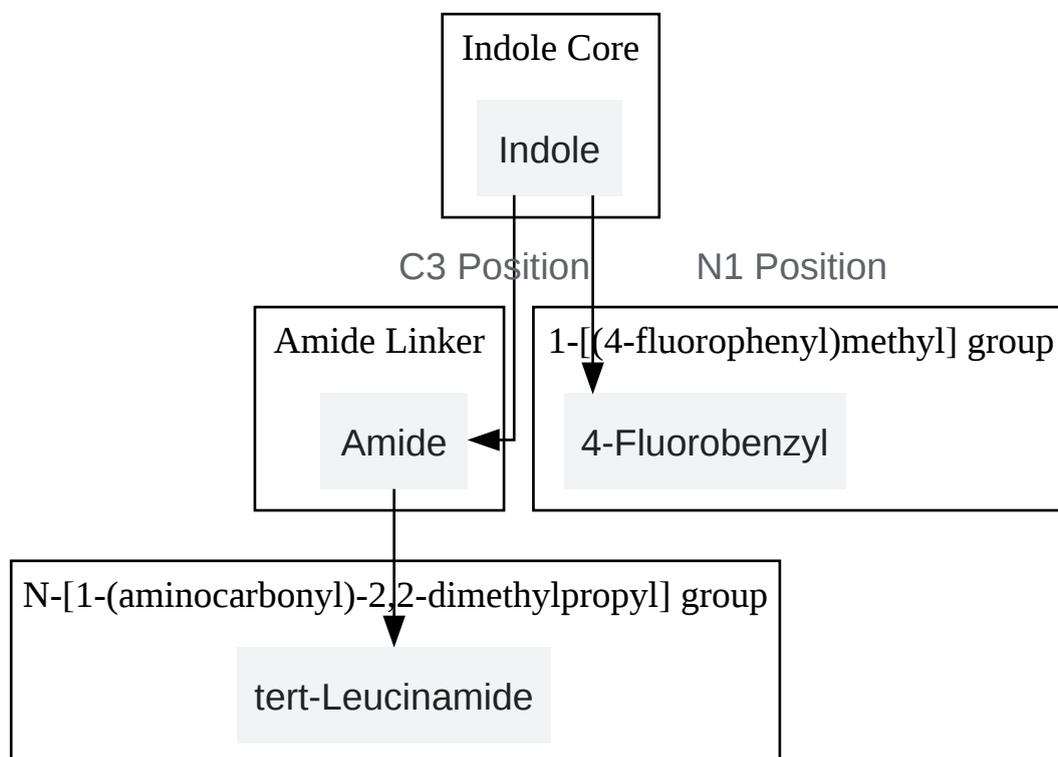
- Metabolic Stability Assay (HLM): The metabolic stability of ADB-FUBINACA was evaluated in human liver microsome incubations. The microsomal half-life was determined to be 39.7 minutes.[5][6]
- Metabolite Profiling (Human Hepatocytes): Metabolites were identified after 1 and 3-hour incubations with pooled human hepatocytes.[5][6] The analysis of the resulting metabolites is typically performed using high-resolution mass spectrometry.[5]

## Analytical Instrumentation and Conditions

- Liquid Chromatography-High-Resolution Mass Spectrometry (LC-HRMS): This is a preferred technique for the analysis of thermally unstable compounds like many synthetic cannabinoids.[7] Metabolite separation can be achieved using an Ultra Biphenyl column, and data acquired using full-scan TOF-MS and information-dependent acquisition MS/MS.[5][6]
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is also frequently used for the detection and quantification of synthetic cannabinoids in various samples.[7]

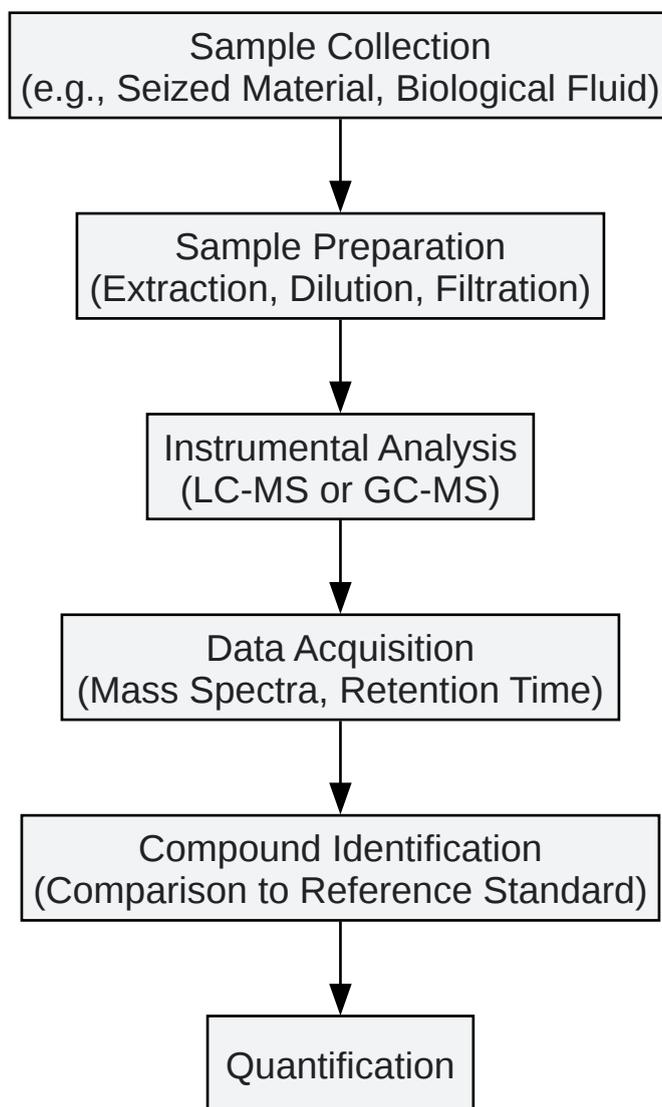
## Visualized Workflows and Pathways

The following diagrams illustrate key aspects of **ADB-FUBICA**'s structure, analysis, mechanism of action, and metabolism.



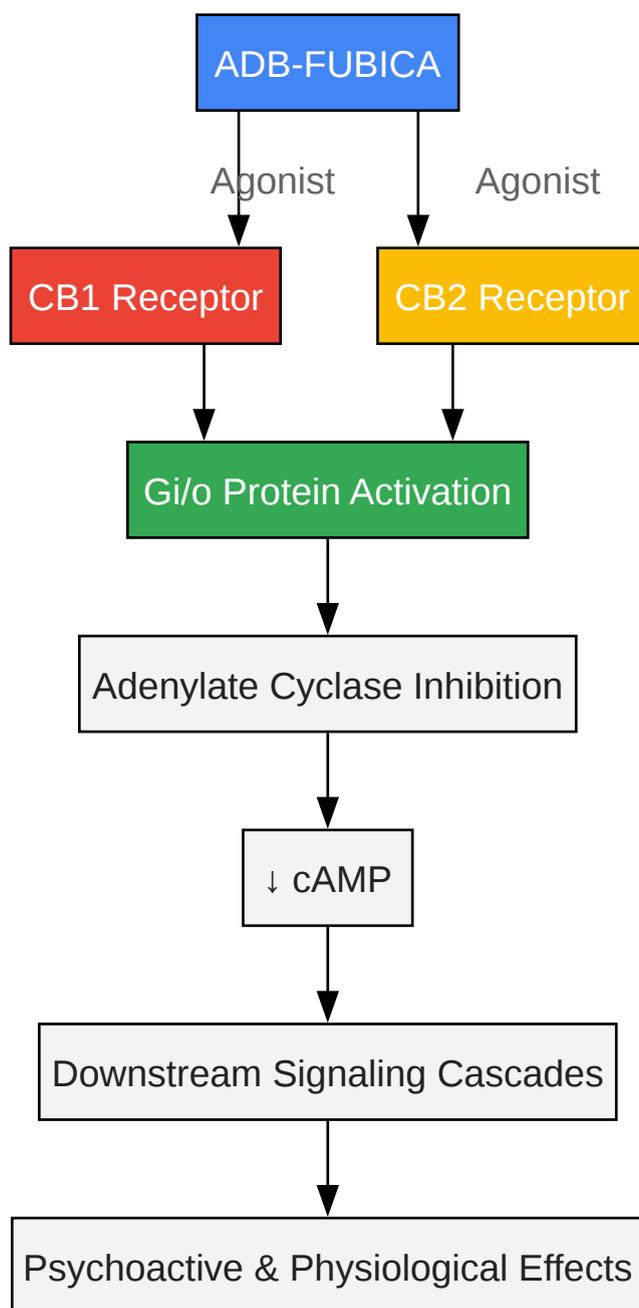
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Caption: Chemical structure of **ADB-FUBICA**.



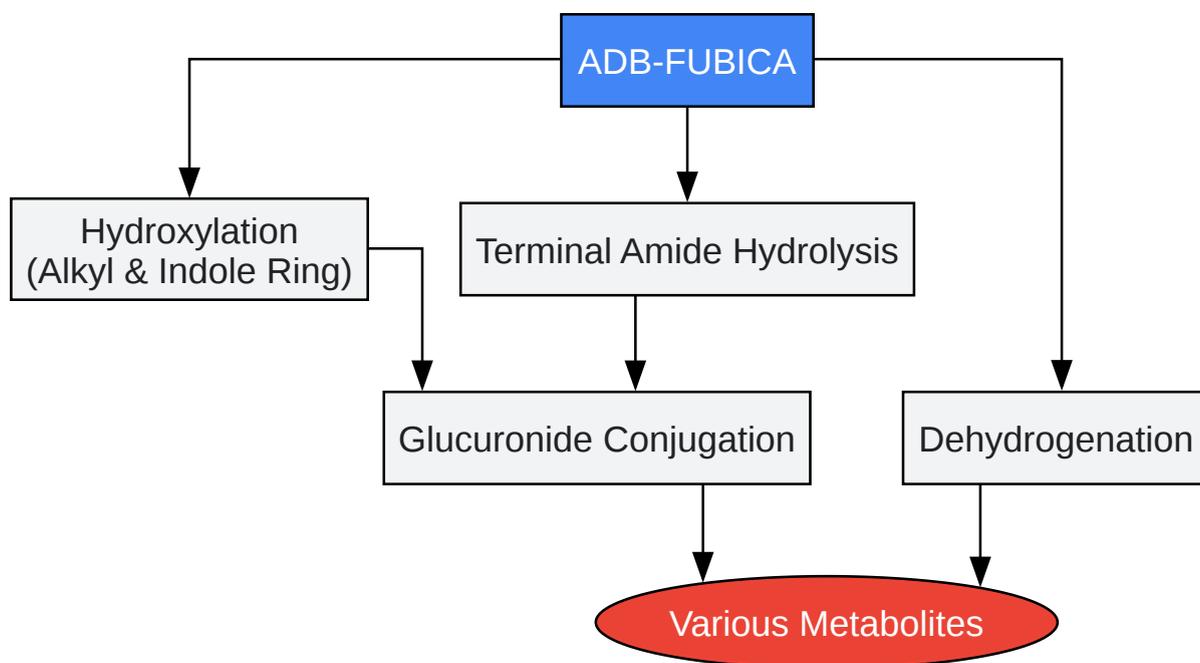
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Caption: General analytical workflow for **ADB-FUBICA**.



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Caption: **ADB-FUBICA** signaling pathway.



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Caption: Major metabolic pathways of **ADB-FUBICA**.

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